

troubleshooting GSK2807 Trifluoroacetate solubility issues in aqueous buffer

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Compound of Interest

Compound Name: GSK2807 Trifluoroacetate

Cat. No.: B10783221

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Technical Support Center: GSK2807 Trifluoroacetate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **GSK2807 trifluoroacetate**.

Frequently Asked Questions (FAQs)

Q1: What is **GSK2807 trifluoroacetate** and what are its physical properties?

GSK2807 trifluoroacetate is the trifluoroacetic acid salt of GSK2807, a potent and selective inhibitor of the histone methyltransferase SMYD3.[1][2] It is supplied as a solid powder.[3] The trifluoroacetate counterion is a common result of purification by high-performance liquid chromatography (HPLC).

Q2: I'm having trouble dissolving **GSK2807 trifluoroacetate** in my aqueous buffer. What are the recommended solvents?

GSK2807 trifluoroacetate is readily soluble in water and DMSO.[3][4][5] For aqueous buffers, solubility can be influenced by the pH and composition of the buffer. If you are experiencing issues, it is recommended to first prepare a concentrated stock solution in an appropriate solvent like sterile water or DMSO and then dilute it into your experimental buffer.

Q3: What is the recommended storage condition for **GSK2807 trifluoroacetate**?

For long-term storage, the solid powder should be stored at -20°C for up to 3 years.[3] Stock solutions in solvent should be stored at -80°C for up to 3 months or -20°C for up to 2 weeks.[3] It is advisable to aliquot stock solutions to avoid repeated freeze-thaw cycles.[6]

Q4: My **GSK2807 trifluoroacetate** solution in aqueous buffer appears cloudy or has precipitated over time. What could be the cause and how can I resolve it?

Precipitation in aqueous buffers can occur due to several factors, including:

- **Buffer pH:** The solubility of compounds with ionizable groups can be pH-dependent. The trifluoroacetate salt may slightly lower the pH of unbuffered solutions. Ensure your buffer has sufficient buffering capacity to maintain the desired pH.
- **Buffer Composition:** High concentrations of certain salts in your buffer could potentially lead to precipitation.
- **Low Temperature:** Storing the diluted aqueous buffer solution at low temperatures (e.g., 4°C) can sometimes cause the compound to precipitate out, especially if the concentration is close to its solubility limit in that specific buffer.

To resolve this, you can try gentle warming of the solution or brief sonication. For future experiments, consider preparing fresh dilutions from your stock solution just before use.

Quantitative Solubility Data

The following table summarizes the known solubility of **GSK2807 trifluoroacetate** in common laboratory solvents.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
Water	≥ 50 mg/mL[3][4][5]	88.26 mM[3][4][5]
DMSO	250 mg/mL[3]	441.28 mM[3]

Note: The "≥" symbol indicates that the saturation point was not reached at this concentration.
[6]

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **GSK2807 trifluoroacetate** in DMSO.

Materials:

- **GSK2807 trifluoroacetate** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Calculate the required mass of **GSK2807 trifluoroacetate** for the desired volume and concentration. The molecular weight of **GSK2807 trifluoroacetate** is 566.53 g/mol .[1][3][4]
 - For 1 mL of a 10 mM stock solution, you will need 5.67 mg of **GSK2807 trifluoroacetate**.
- Weigh the calculated amount of **GSK2807 trifluoroacetate** powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO to the tube.
- Vortex the solution until the powder is completely dissolved. Gentle warming to 37°C can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C or -80°C as recommended.[\[3\]](#)

Protocol 2: General Aqueous Buffer Solubility Test

This protocol provides a general method to test the solubility of **GSK2807 trifluoroacetate** in a specific aqueous buffer.

Materials:

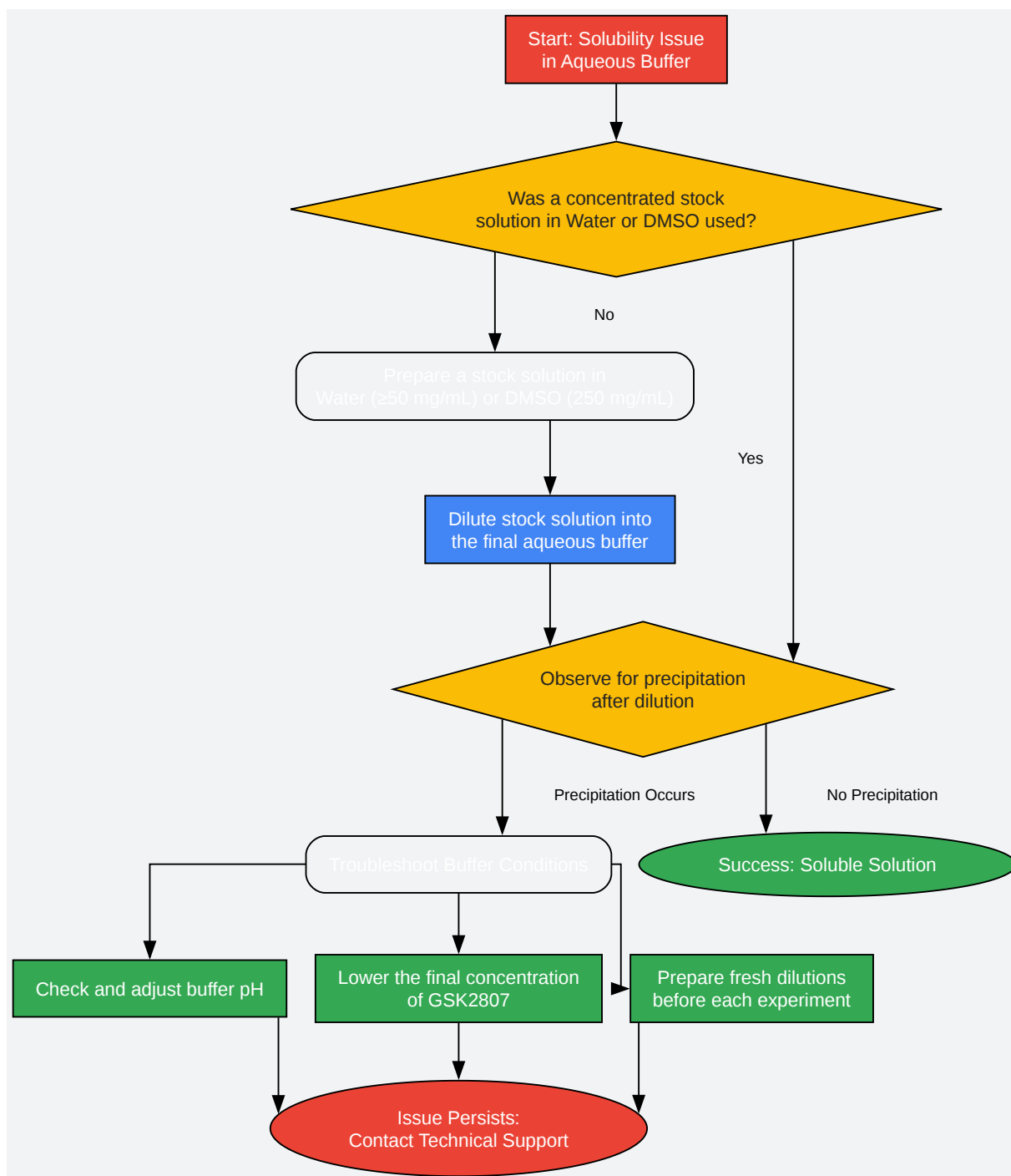
- **GSK2807 trifluoroacetate** powder
- Your desired aqueous buffer (e.g., PBS, Tris-HCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

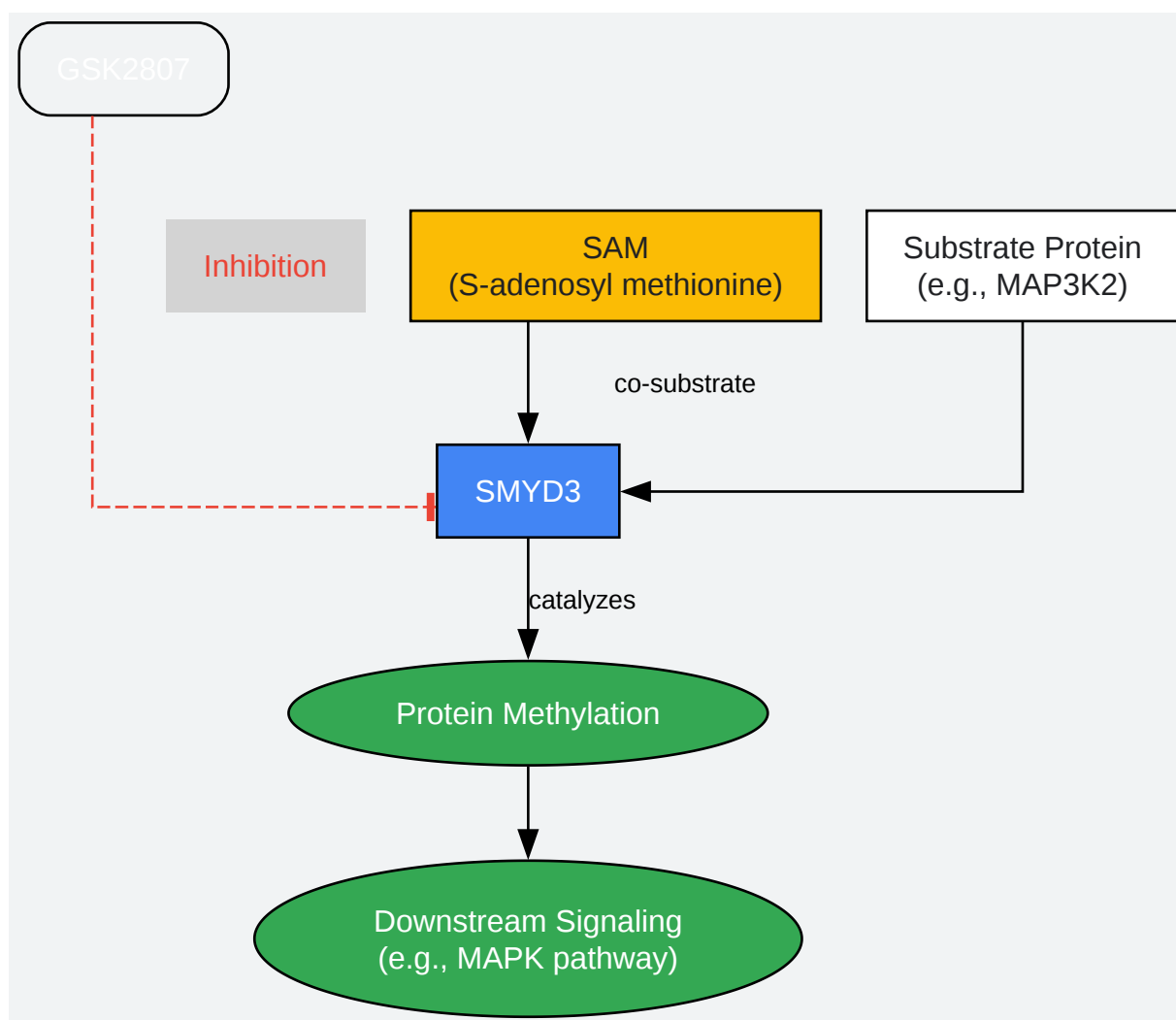
Procedure:

- Add a small, pre-weighed amount of **GSK2807 trifluoroacetate** to a sterile microcentrifuge tube.
- Add a small volume of your aqueous buffer to the tube.
- Vortex the tube vigorously for 1-2 minutes.
- Visually inspect the solution for any undissolved particles.
- If the compound has not fully dissolved, you can try the following:
 - Sonication: Place the tube in a sonicator bath for 5-10 minutes.
 - Gentle Warming: Warm the tube to 37°C for 10-15 minutes.
- If the compound dissolves, you can gradually add more of the compound or less of the buffer in subsequent tests to determine the approximate solubility limit.

- If the compound does not dissolve, it is recommended to prepare a stock solution in a suitable solvent (like water or DMSO) and then dilute it into your aqueous buffer.

Diagrams





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